



# Application Note: Accurate Quantification of Retene Using Isotope Dilution Mass Spectrometry

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Compound of Interest		
Compound Name:	Retene	
Cat. No.:	B1680549	Get Quote

#### Introduction

Retene (1-methyl-7-isopropylphenanthrene) is a polycyclic aromatic hydrocarbon (PAH) that serves as a biomarker for the combustion of coniferous wood and is also found in the effluents of pulp and paper mills. Its presence and concentration in environmental and biological samples are of significant interest to researchers in environmental science, toxicology, and drug development. Accurate quantification of retene is crucial for assessing environmental impact and understanding potential exposures. Isotope Dilution Mass Spectrometry (IDMS) is a highly accurate and precise analytical technique for the quantification of organic compounds. By introducing a known amount of an isotopically labeled version of the analyte as an internal standard, IDMS effectively corrects for sample loss during preparation and variations in instrument response.[1][2][3] This application note provides a detailed protocol for the quantification of retene in various matrices using Gas Chromatography-Mass Spectrometry (GC-MS) with an isotopically labeled internal standard.

## **Principle of the Method**

A known quantity of an isotopically labeled internal standard, which is chemically identical to **retene** but has a different mass, is added to the sample at the beginning of the analytical process. The sample is then subjected to extraction and cleanup procedures to isolate the analyte and internal standard. The final extract is analyzed by GC-MS. The gas chromatograph separates **retene** and the internal standard from other components in the sample, and the



mass spectrometer detects and quantifies them based on their unique mass-to-charge ratios (m/z). By measuring the ratio of the native analyte to the isotopically labeled internal standard, the concentration of **retene** in the original sample can be determined with high accuracy, as any losses during sample processing will affect both the analyte and the internal standard equally.

## **Materials and Reagents**

- Solvents: Dichloromethane (DCM), n-Hexane, Acetone (all pesticide residue grade or equivalent)
- Standards:
  - Retene (native standard), >98% purity
  - Isotopically Labeled Internal Standard: As a dedicated deuterated retene standard is not readily commercially available, a suitable surrogate must be chosen. Phenanthrene-d10 is a recommended alternative due to its structural similarity (a three-ring PAH) and close elution time to retene in typical GC programs. It is commercially available from various chemical suppliers.
- Solid Phase Extraction (SPE) Cartridges: Silica gel cartridges (e.g., 6 mL, 500 mg)
- · Reagents: Anhydrous sodium sulfate
- Gases: Helium (carrier gas, 99.999% purity)

### **Experimental Protocols**

- Homogenization: Homogenize the sample to ensure uniformity.
- Spiking: Weigh approximately 5 g of the homogenized sample into a clean extraction vessel. Spike the sample with a known amount of the phenanthrene-d10 internal standard solution.
- Extraction:
  - Add 20 mL of a 1:1 (v/v) mixture of n-hexane and acetone to the sample.



- Extract using an ultrasonic bath for 30 minutes.
- Allow the solid material to settle and carefully decant the supernatant into a clean flask.
- Repeat the extraction process two more times with fresh solvent.
- Combine the extracts.
- Drying: Pass the combined extract through a funnel containing anhydrous sodium sulfate to remove any residual water.
- Concentration: Concentrate the extract to approximately 1 mL using a rotary evaporator or a gentle stream of nitrogen.
- Cleanup (Solid Phase Extraction):
  - Condition a silica gel SPE cartridge by passing 5 mL of n-hexane through it.
  - Load the concentrated extract onto the cartridge.
  - Elute interfering compounds with 10 mL of n-hexane.
  - Elute the PAH fraction, including retene and the internal standard, with 10 mL of a 1:1
     (v/v) mixture of n-hexane and dichloromethane.
  - Concentrate the collected fraction to a final volume of 1 mL under a gentle stream of nitrogen.
- Spiking: To 1 L of the water sample, add a known amount of the phenanthrene-d10 internal standard solution.
- Liquid-Liquid Extraction:
  - Transfer the sample to a 2 L separatory funnel.
  - Add 60 mL of dichloromethane and shake vigorously for 2 minutes, venting frequently.
  - Allow the layers to separate and drain the lower organic layer into a collection flask.



- Repeat the extraction twice more with 60 mL portions of dichloromethane.
- Combine the organic extracts.
- Drying and Concentration: Dry the combined extract by passing it through anhydrous sodium sulfate and concentrate to 1 mL as described for solid samples.
- Cleanup: Proceed with the SPE cleanup step as outlined for solid matrices.
- Gas Chromatograph: Agilent 8890 GC or equivalent
- Column: HP-5ms (30 m x 0.25 mm i.d., 0.25 μm film thickness) or equivalent
- Oven Temperature Program:
  - Initial temperature: 80 °C, hold for 1 min
  - Ramp 1: 10 °C/min to 250 °C
  - Ramp 2: 5 °C/min to 300 °C, hold for 5 min
- Injector: Splitless mode, 280 °C, 1 μL injection volume
- Carrier Gas: Helium at a constant flow of 1.2 mL/min
- Mass Spectrometer: Agilent 5977B MSD or equivalent
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM)
- Ions to Monitor:
  - Retene:
    - Quantifier ion: m/z 234 (Molecular Ion, M+)[4][5]
    - Qualifier ion: m/z 219 ([M-CH3]+)



• Phenanthrene-d10 (Internal Standard):

Quantifier ion: m/z 188 (Molecular Ion, M+)

Qualifier ion: m/z 160

#### **Data Presentation**

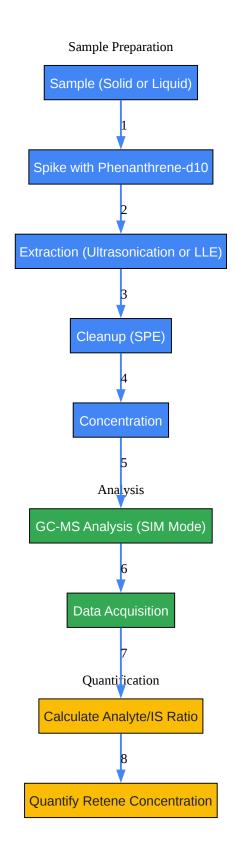
The following table summarizes typical quantitative data achievable with this IDMS method for PAH analysis, which can be expected for **retene** quantification.

Parameter	Typical Value
Limit of Detection (LOD)	0.1 - 1.0 μg/kg
Limit of Quantification (LOQ)	0.5 - 5.0 μg/kg
Linearity (R²)	> 0.995
Recovery	80 - 115%
Precision (RSD)	< 15%

Note: These values are representative and may vary depending on the matrix and instrumentation.

### **Visualizations**

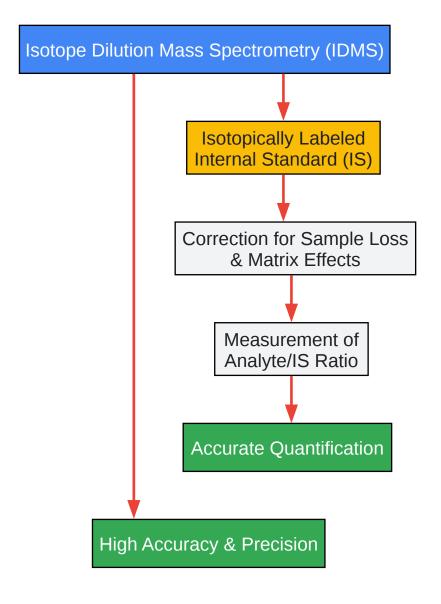




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Caption: Experimental workflow for **retene** quantification by IDMS.





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